

An In-Depth Technical Guide to Ethyl 2-cyclobutylpropanoate

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Compound of Interest

Compound Name: Ethyl 2-cyclobutylpropanoate

CAS No.: 1909305-80-1

Cat. No.: B2359058

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This guide provides a comprehensive technical overview of **Ethyl 2-cyclobutylpropanoate**, a unique ester molecule incorporating a cyclobutane moiety. Designed for researchers, scientists, and professionals in drug development, this document delves into the molecule's structural representation, physicochemical properties, synthesis methodologies, and predicted spectroscopic characteristics. Furthermore, it explores the potential applications of this compound, particularly within the context of medicinal chemistry, by drawing parallels with other cyclobutane-containing bioactive molecules.

Molecular Identity and Structural Representation

Ethyl 2-cyclobutylpropanoate is an organic compound classified as an ester of 2-cyclobutylpropanoic acid and ethanol. Its structure is characterized by a central propanoate backbone with a cyclobutane ring and a methyl group at the alpha position, and an ethyl ester functional group.

SMILES Notation: The universally recognized Simplified Molecular-Input Line-Entry System (SMILES) notation for **Ethyl 2-cyclobutylpropanoate** is: CCOC(=O)C(C)C1CCC1[\[1\]](#)

This notation provides a linear, text-based representation of the molecule's two-dimensional structure, which is invaluable for cheminformatics and computational chemistry applications.

Physicochemical and Safety Data

A thorough understanding of a molecule's physical and chemical properties is fundamental to its application in research and development. The following table summarizes the key computed properties of **Ethyl 2-cyclobutylpropanoate**.

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O ₂	PubChem[1]
Molecular Weight	156.22 g/mol	PubChem[1]
IUPAC Name	ethyl 2-cyclobutylpropanoate	PubChem[1]
CAS Number	1909305-80-1	PubChem[1]
XLogP3	2.6	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	4	PubChem

Safety and Hazard Information:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Ethyl 2-cyclobutylpropanoate** is classified with the following hazards:

- Flammable liquid and vapor (H226)[1]
- Causes skin irritation (H315)[1]
- Causes serious eye irritation (H319)[1]
- May cause respiratory irritation (H335)[1]

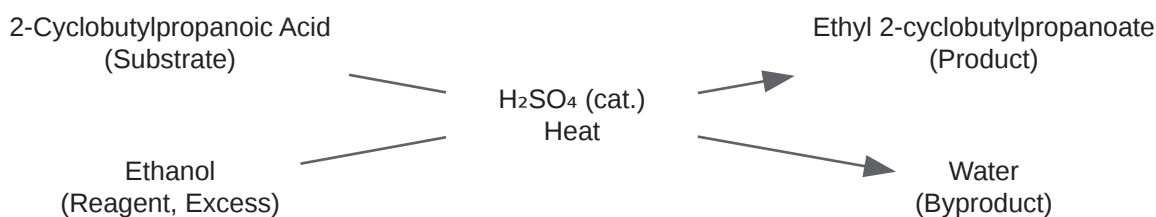
Appropriate personal protective equipment (PPE) and handling in a well-ventilated area, such as a fume hood, are mandatory when working with this compound.

Synthesis Methodology: A Plausible Approach via Fischer Esterification

While a specific, peer-reviewed synthesis protocol for **Ethyl 2-cyclobutylpropanoate** is not readily available in the literature, a highly plausible and well-established method is the Fischer esterification of its parent carboxylic acid, 2-cyclobutylpropanoic acid. This acid-catalyzed reaction between a carboxylic acid and an alcohol is a cornerstone of organic synthesis for the preparation of esters.[2][3][4][5][6]

The proposed synthesis involves the reaction of 2-cyclobutylpropanoic acid with an excess of ethanol in the presence of a strong acid catalyst, such as sulfuric acid (H_2SO_4) or hydrochloric acid (HCl).[5][6] The use of excess ethanol serves to drive the equilibrium towards the formation of the ester product, in accordance with Le Châtelier's principle.[3]

Reaction Scheme:



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Caption: Proposed synthesis of **Ethyl 2-cyclobutylpropanoate** via Fischer Esterification.

Detailed Experimental Protocol (Proposed):

- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2-cyclobutylpropanoic acid (1.0 equivalent).
- Reagent Addition: Add an excess of absolute ethanol (e.g., 10-20 equivalents) to the flask.

- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 equivalents) to the reaction mixture.
- **Reaction Conditions:** Heat the mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Neutralize the acid catalyst with a mild base, such as a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Extract the aqueous mixture with a suitable organic solvent, such as diethyl ether or ethyl acetate.
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by fractional distillation or column chromatography to yield pure **Ethyl 2-cyclobutylpropanoate**.

Predicted Spectroscopic Profile

Due to the absence of published experimental spectra for **Ethyl 2-cyclobutylpropanoate**, this section provides a predicted spectroscopic profile based on the analysis of its structural features and known spectral data of analogous compounds.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum is predicted to exhibit distinct signals corresponding to the different proton environments in the molecule.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 4.1	Quartet	2H	-OCH ₂ CH ₃
~ 2.4	Multiplet	1H	-CH(CH)CH ₃
~ 2.1	Multiplet	1H	Cyclobutyl-CH
~ 1.8-2.0	Multiplet	4H	Cyclobutyl-CH ₂
~ 1.2	Triplet	3H	-OCH ₂ CH ₃
~ 1.1	Doublet	3H	-CH(CH)CH ₃

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹³C NMR spectrum will provide information on the carbon framework of the molecule.

Predicted Chemical Shift (δ , ppm)	Carbon Type	Assignment
~ 175	Quaternary	C=O
~ 60	Methylene	-OCH ₂ CH ₃
~ 45	Methine	-CH(CH)CH ₃
~ 38	Methine	Cyclobutyl-CH
~ 25	Methylene	Cyclobutyl-CH ₂
~ 18	Methylene	Cyclobutyl-CH ₂
~ 15	Methyl	-CH(CH)CH ₃
~ 14	Methyl	-OCH ₂ CH ₃

Infrared (IR) Spectroscopy

The IR spectrum is expected to show characteristic absorption bands for the functional groups present.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~ 2850-2960	Strong	C-H stretching (alkane)
~ 1735	Strong	C=O stretching (ester)
~ 1180	Strong	C-O stretching (ester)

Mass Spectrometry (MS)

The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns.

- Molecular Ion (M⁺): A peak at m/z = 156, corresponding to the molecular weight of the compound.^[1]
- Key Fragmentation Patterns:
 - Loss of the ethoxy group (-OCH₂CH₃) to give a fragment at m/z = 111.
 - Loss of the ethyl group (-CH₂CH₃) to give a fragment at m/z = 127.
 - Cleavage of the cyclobutyl ring.
 - McLafferty rearrangement, if sterically feasible, could lead to a characteristic fragment.

Potential Applications in Drug Discovery and Development

While specific applications for **Ethyl 2-cyclobutylpropanoate** have not been documented, the presence of the cyclobutane ring suggests potential utility in medicinal chemistry. The cyclobutane motif is increasingly recognized as a valuable structural element in the design of novel therapeutic agents.

The Role of the Cyclobutane Moiety:

- Three-Dimensionality: The puckered nature of the cyclobutane ring introduces a three-dimensional character to molecules, which can be advantageous for binding to the complex topologies of biological targets.

- **Metabolic Stability:** The replacement of more metabolically labile groups with a stable cyclobutane ring can enhance the pharmacokinetic profile of a drug candidate.
- **Bioisosterism:** The cyclobutyl group can act as a bioisostere for other functionalities, such as gem-dimethyl groups or phenyl rings, allowing for the fine-tuning of a molecule's properties.
- **Conformational Restriction:** The rigid nature of the cyclobutane ring can lock a molecule into a specific conformation, which may be optimal for binding to a particular receptor or enzyme.

Given these properties, **Ethyl 2-cyclobutylpropanoate** could serve as a valuable building block or fragment in the synthesis of novel compounds for various therapeutic areas, including but not limited to oncology, infectious diseases, and central nervous system disorders. Its ester functionality also provides a handle for further chemical modification and elaboration into more complex molecular architectures.

Conclusion

Ethyl 2-cyclobutylpropanoate, with its unique combination of an ester functional group and a cyclobutane ring, represents a molecule of interest for chemical synthesis and potential applications in drug discovery. This guide has provided a comprehensive overview of its identity, properties, a plausible synthetic route, and predicted spectroscopic data. The insights into the role of the cyclobutane moiety in medicinal chemistry highlight the potential for this and similar molecules to contribute to the development of new and improved therapeutic agents. Further experimental validation of the synthesis and properties outlined herein is warranted to fully explore the potential of this intriguing compound.

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